

8-Amino-6-methoxyquinoline CAS number and properties

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Compound of Interest

Compound Name: 8-Amino-6-methoxyquinoline

Cat. No.: B117001

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Technical Guide: 8-Amino-6-methoxyquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **8-Amino-6-methoxyquinoline**, a crucial heterocyclic amine intermediate in the pharmaceutical and chemical research sectors. Its versatile structure makes it a valuable precursor for the synthesis of a wide range of biologically active compounds.

Core Properties of 8-Amino-6-methoxyquinoline

8-Amino-6-methoxyquinoline, identified by the CAS number 90-52-8, possesses a unique combination of chemical and physical properties that make it a valuable building block in medicinal chemistry.^{[1][2][3][4][5]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **8-Amino-6-methoxyquinoline**:

Property	Value	Source(s)
CAS Number	90-52-8	[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[1][2][4][5]
Molecular Weight	174.20 g/mol	[1][2][4][6]
Appearance	Brown to very dark brown low melting solid	[1][3][7]
Melting Point	41-44 °C	[3][7]
Boiling Point	137-138 °C at 1 Torr	[3]
Solubility	Soluble in DMSO (slightly), Methanol (slightly), and chloroform.	[3][7]
Purity	≥90% or ≥99% (GC) depending on the grade.	[1][2][5]
Storage	Refrigerator (0-8 °C), protect from light and air, store under inert gas.	[1][8]

Key Applications in Research and Development

8-Amino-6-methoxyquinoline is a pivotal intermediate in the synthesis of various pharmaceuticals.[1][3] Its structure is a key component of several important drug classes:

- **Antimalarial Agents:** It serves as a fundamental building block for 8-aminoquinoline antimalarials such as Primaquine and Tafenoquine.[9] Research continues to explore new derivatives with improved efficacy and reduced toxicity.[9][10]
- **Antimicrobial and Antifungal Agents:** The quinoline scaffold exhibits antimicrobial properties, making this compound valuable in the development of new antibacterial and antifungal drugs to combat resistance.[1][3]
- **Neuroprotective Agents:** It is used in the synthesis of compounds targeting neurological disorders, attributed in part to its ability to potentially cross the blood-brain barrier.[1]

- **Fluorescent Probes:** The quinoline ring system's fluorescent nature is exploited in the development of probes for biological imaging, enabling the visualization of cellular processes.[\[1\]](#)[\[8\]](#)
- **Analytical Chemistry:** It is also employed as a reagent in analytical methods like chromatography and spectroscopy.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Detailed methodologies are crucial for the successful application of **8-Amino-6-methoxyquinoline** in research. Below are outlines of key experimental protocols.

Synthesis of 8-Amino-6-methoxyquinoline

A common synthetic route involves a two-step process starting from 4-methoxy-2-nitroaniline.[\[9\]](#)

Step 1: Skraup Reaction to form 6-Methoxy-8-nitroquinoline This reaction involves the cyclization of an aniline with glycerol, an oxidizing agent, and sulfuric acid.

- **Reactants:** 4-methoxy-2-nitroaniline, glycerol, sulfuric acid, and an oxidizing agent (e.g., nitrobenzene).
- **Procedure:**
 - Carefully add concentrated sulfuric acid to a mixture of 4-methoxy-2-nitroaniline and glycerol while cooling.
 - Add the oxidizing agent portion-wise to control the exothermic reaction.
 - Heat the mixture, typically to around 130°C, for several hours.
 - After cooling, pour the reaction mixture into water and neutralize with a base (e.g., sodium hydroxide) to precipitate the crude product.
 - The crude 6-methoxy-8-nitroquinoline is then purified, for example, by recrystallization.

Step 2: Reduction to **8-Amino-6-methoxyquinoline** The nitro group of 6-methoxy-8-nitroquinoline is reduced to an amine.

- Reactants: 6-methoxy-8-nitroquinoline, a reducing agent such as stannous chloride (SnCl_2) in ethanol, or iron filings in acetic acid.[\[9\]](#)[\[11\]](#)
- Procedure (using SnCl_2):
 - Dissolve 6-methoxy-8-nitroquinoline in ethanol.
 - Add a solution of stannous chloride dihydrate in concentrated hydrochloric acid.
 - Stir the reaction mixture at room temperature for an extended period (e.g., 48 hours).[\[12\]](#)
 - Make the solution alkaline to precipitate the tin salts.
 - Extract the product with an organic solvent (e.g., chloroform).
 - Dry the organic layer and evaporate the solvent to yield **8-Amino-6-methoxyquinoline**.

Synthesis of 8-Amino-6-methoxyquinoline-Tetrazole Hybrids via Ugi-Azide Reaction

This multi-component reaction is used to create diverse libraries of compounds for screening.
[\[9\]](#)

- Reactants: **8-Amino-6-methoxyquinoline**, an aldehyde, trimethylsilyl azide, and an isocyanide (e.g., tert-butyl isocyanide) in methanol.[\[9\]](#)
- Procedure:
 - Dissolve **8-Amino-6-methoxyquinoline** in dry methanol.
 - Add the corresponding aldehyde and stir the mixture at room temperature under an inert atmosphere (e.g., argon) for 1 hour.[\[9\]](#)
 - Add trimethylsilyl azide and tert-butyl isocyanide dropwise.

- Continue stirring the reaction mixture for 20-120 hours.[\[9\]](#)
- Evaporate the solvent in vacuo.
- Dissolve the residue in dichloromethane and wash with aqueous sodium disulfite followed by aqueous sodium bicarbonate.[\[9\]](#)
- Purify the resulting product, typically by column chromatography.

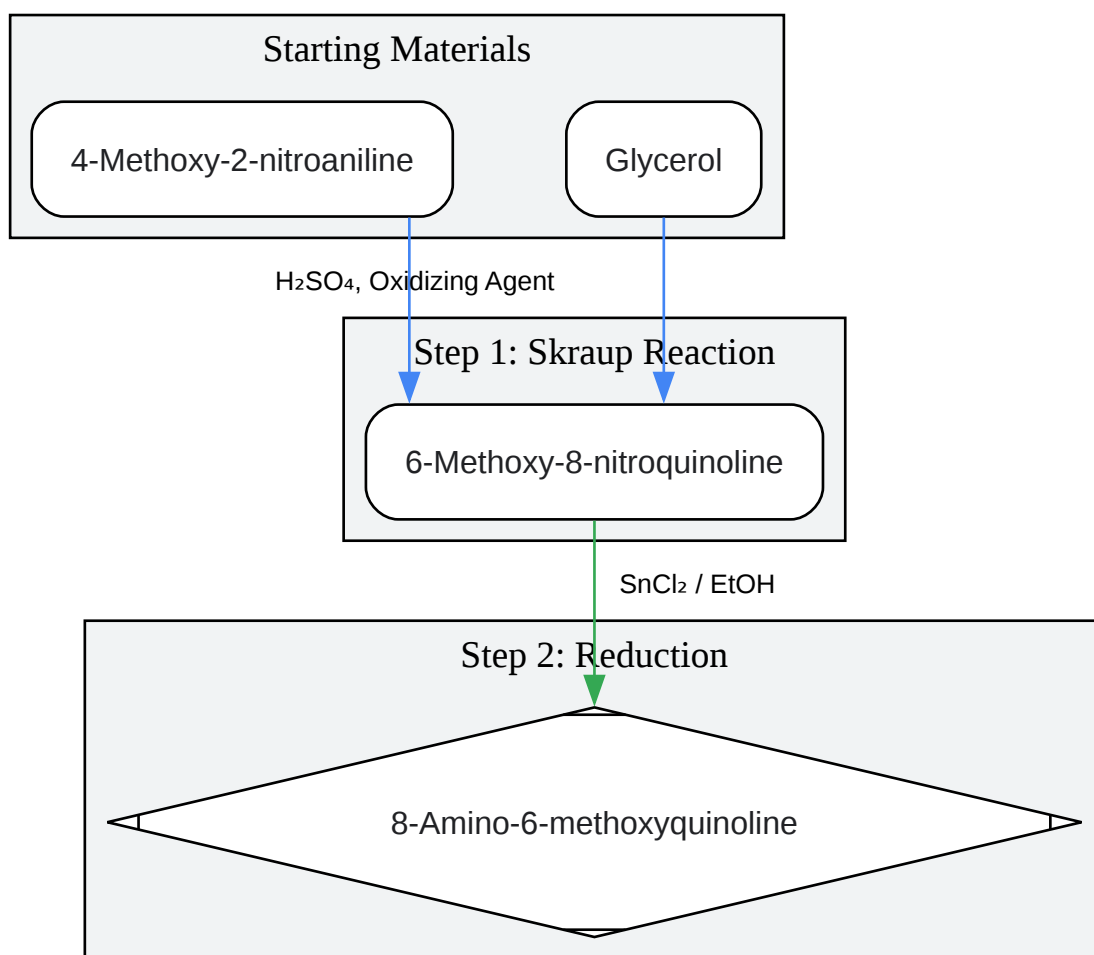
Purification Method

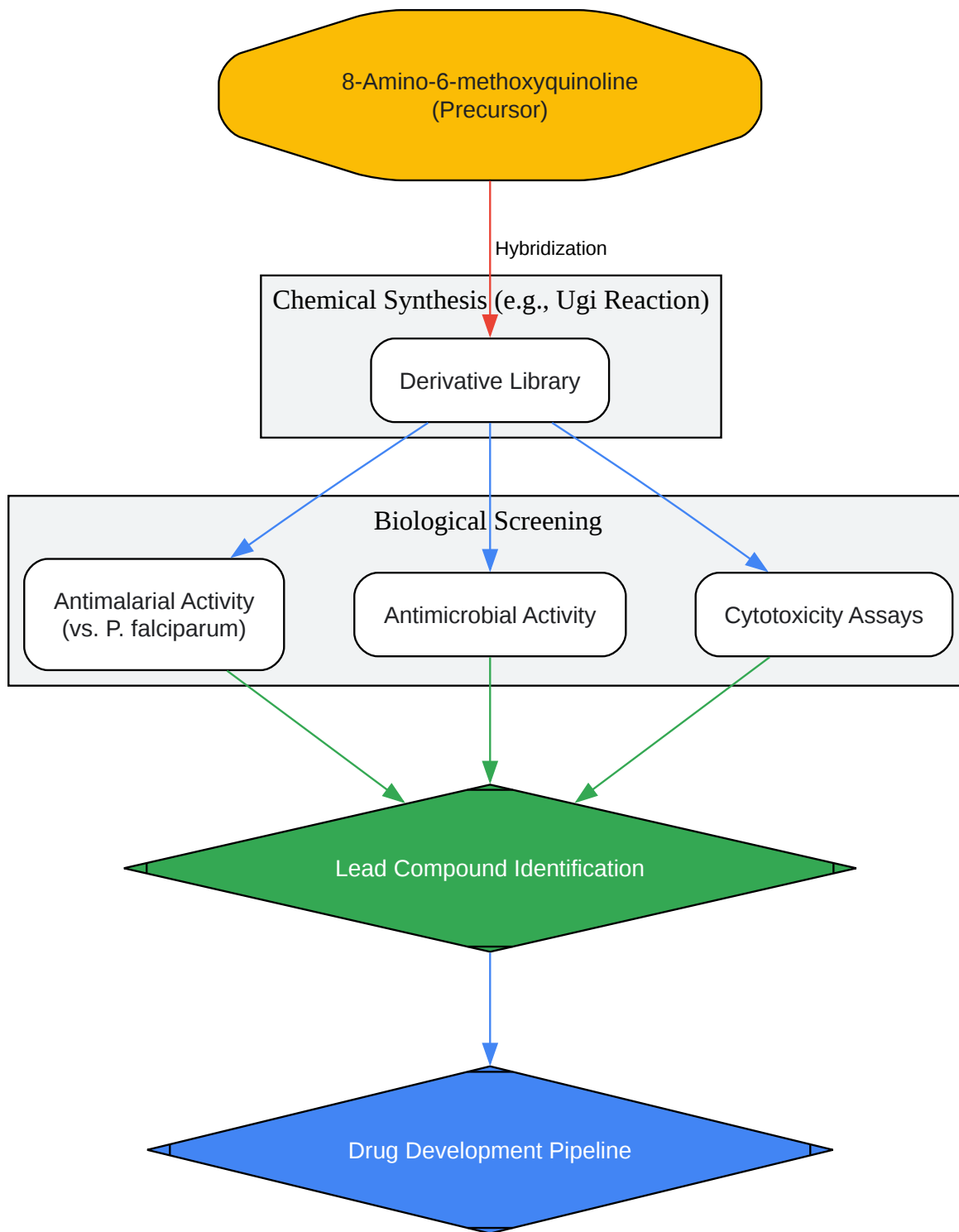
A high-purity sample can be obtained through distillation and recrystallization.

- Procedure: Distill the compound under a nitrogen atmosphere at high vacuum, followed by several recrystallizations from methanol.[\[11\]](#)

Visualizations

Synthesis Workflow of 8-Amino-6-methoxyquinoline





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